

Application Notes and Protocols for Atazanavir Analysis Using Atazanavir-d5 Internal Standard

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Compound of Interest

Compound Name: Atazanavir-d5

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the sample preparation of Atazanavir in biological matrices for quantitative analysis, utilizing **Atazanavir-d5** as an internal standard. The described methods are essential for therapeutic drug monitoring, pharmacokinetic studies, and bioequivalence assessment.

Introduction

Atazanavir (ATV) is a protease inhibitor widely used in the treatment of HIV infection.[1][2] Accurate quantification of Atazanavir in biological samples such as plasma, serum, and hair is crucial for ensuring therapeutic efficacy and minimizing toxicity.[1] The use of a stable isotope-labeled internal standard, **Atazanavir-d5**, is the gold standard for compensating for variability during sample preparation and analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS).[3][4] This document outlines three common and effective sample preparation techniques: Protein Precipitation (PPT), Liquid-Liquid Extraction (LLE), and Solid-Phase Extraction (SPE).

Materials and Reagents

- Analytes: Atazanavir (ATV) and **Atazanavir-d5** (ATV-d5)
- Solvents: Methanol (MeOH), Acetonitrile (ACN), Methyl tert-butyl ether (MTBE), Ethyl acetate (EA), Diethyl ether (HPLC grade)
- Acids and Bases: Trifluoroacetic acid (TFA), Acetic acid, Ammonium acetate, Sodium phosphate, Sodium hydroxide (NaOH)
- Water: Deionized or Milli-Q water
- Biological Matrix: Human plasma, serum, or homogenized hair
- SPE Cartridges (for SPE method): Oasis HLB, Oasis MCX, or equivalent

Stock and Working Solutions Preparation

Proper preparation of stock and working solutions is critical for accurate quantification.

Stock Solutions (1.00 mg/mL):

- Independently weigh and dissolve Atazanavir and **Atazanavir-d5** in 100% Methanol to prepare individual stock solutions at a concentration of 1.00 mg/mL.[\[1\]](#)
- Store stock solutions at 4°C for up to 6 months.[\[1\]](#)

Working Solutions:

- Atazanavir Working Solutions: Prepare two sets of working solutions for calibration standards (CS) and quality controls (QC) by diluting the Atazanavir stock solution with 50% Methanol.
[\[1\]](#)
- **Atazanavir-d5** Internal Standard (IS) Working Solution: Dilute the **Atazanavir-d5** stock solution with 50% Methanol to a final concentration of 0.200 µg/mL.[\[1\]](#)

Quantitative Data Summary Table:

Solution Type	Analyte	Concentration	Diluent	Storage
Stock Solution	Atazanavir	1.00 mg/mL	100% Methanol	4°C
Stock Solution	Atazanavir-d5	1.00 mg/mL	100% Methanol	4°C
High Working Solution (CS & QC)	Atazanavir	4.00 µg/mL	50% Methanol	4°C
Low Working Solution (CS & QC)	Atazanavir	0.100 µg/mL	50% Methanol	4°C
IS Working Solution	Atazanavir-d5	0.200 µg/mL	50% Methanol	4°C
Calibration Standards	Atazanavir	0.05 - 20.0 ng/mg (hair) or 0.156 - 10 µg/ml (plasma)	Blank Matrix	-20°C
Quality Controls (Low, Med, High)	Atazanavir	Varies based on calibration range	Blank Matrix	-20°C

Sample Preparation Protocols

The following are detailed protocols for the three primary sample preparation techniques.

Protein Precipitation (PPT)

This method is rapid and simple, making it suitable for high-throughput analysis.

Protocol:

- Aliquot 100 µL of the biological sample (plasma, serum) into a microcentrifuge tube.
- Add 10 µL of the **Atazanavir-d5** internal standard working solution.
- Add 300 µL of ice-cold Acetonitrile (or Methanol) to precipitate the proteins.[\[2\]](#)[\[5\]](#)

- Vortex the mixture for 3 minutes.[\[5\]](#)
- Centrifuge at 16,000 x g for 10 minutes to pellet the precipitated proteins.[\[5\]](#)
- Transfer the supernatant to a clean tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen gas.
- Reconstitute the residue in 100 μ L of the mobile phase (e.g., 50% Methanol in water).[\[5\]](#)
- Vortex and transfer to an autosampler vial for LC-MS/MS analysis.

Liquid-Liquid Extraction (LLE)

LLE provides a cleaner extract compared to PPT by partitioning the analyte into an immiscible organic solvent.

Protocol:

- Pipette 250 μ L of the plasma sample into a glass test tube.[\[6\]](#)[\[7\]](#)
- Add the internal standard, **Atazanavir-d5**.
- Add a basifying agent, such as 0.2 M sodium phosphate solution (pH adjusted to 9.4 with 1 M NaOH), to deprotonate the Atazanavir.[\[1\]](#)
- Add 3 mL of an organic solvent mixture, such as MTBE/Ethyl Acetate (1:1, v/v) or diethyl ether.[\[1\]](#)[\[6\]](#)[\[7\]](#)
- Vortex the mixture vigorously for 1-2 minutes.
- Centrifuge at 4000 rpm for 10 minutes to separate the aqueous and organic layers.
- Carefully transfer the upper organic layer to a new tube.
- Evaporate the organic solvent to dryness under nitrogen.
- Reconstitute the dried extract in the mobile phase for LC-MS/MS injection.

Solid-Phase Extraction (SPE)

SPE offers the highest degree of sample cleanup, effectively removing matrix interferences.

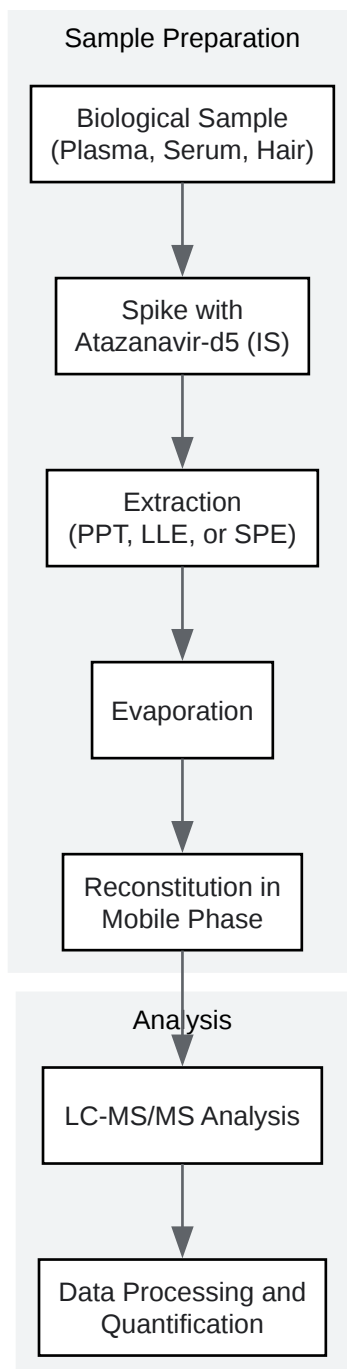
Protocol:

- Condition an Oasis MCX or HLB SPE cartridge with 1 mL of Methanol followed by 1 mL of water.[8][9]
- Load 100 µL of the plasma sample, pre-spiked with **Atazanavir-d5** internal standard, onto the cartridge.
- Wash the cartridge with 1 mL of a weak organic solvent (e.g., 5% Methanol in water) to remove polar interferences.
- Elute the Atazanavir and **Atazanavir-d5** from the cartridge with 1 mL of an appropriate elution solvent (e.g., Methanol containing 5% ammonium hydroxide).
- Evaporate the eluate to dryness.
- Reconstitute the residue in the mobile phase for analysis.

Experimental Workflows

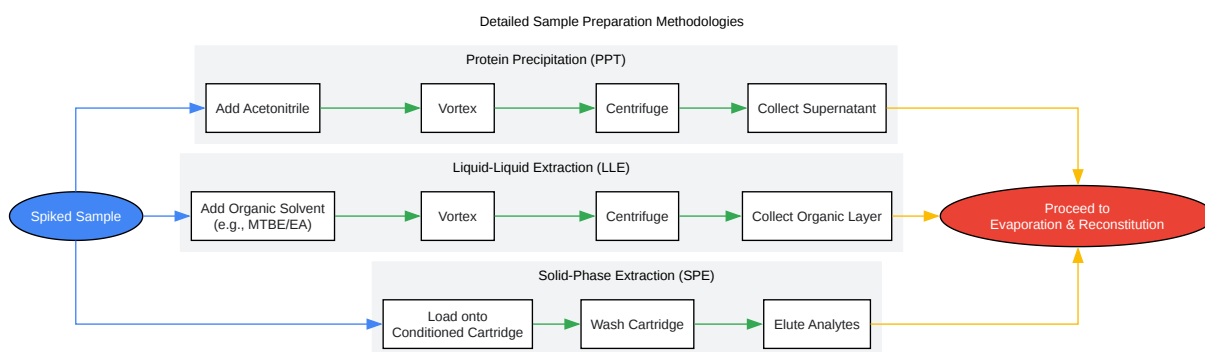
The following diagrams illustrate the logical flow of the sample preparation and analysis process.

Overall Atazanavir Analysis Workflow



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Caption: A high-level overview of the Atazanavir analysis workflow.



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Caption: A comparative workflow of the three sample preparation techniques.

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References

- 1. Development and validation of an assay to analyze atazanavir in human hair via liquid chromatography/tandem mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Quantitative Immunoassay To Measure Plasma and Intracellular Atazanavir Levels: Analysis of Drug Accumulation in Cultured T Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Pharmacokinetics and Safety of Twice-daily Ritonavir-boosted Atazanavir With Rifampicin - PMC [pmc.ncbi.nlm.nih.gov]

- 5. UPLC-MS/MS quantification of nanoformulated ritonavir, indinavir, atazanavir, and efavirenz in mouse serum and tissues - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. Simultaneous quantitative assay of atazanavir and 6 other HIV protease inhibitors by isocratic reversed-phase liquid chromatography in human plasma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Simultaneous Quantitative Assay of Atazanavir and 6 Other HIV Protease Inhibitors by Isocratic Reversed-Phase Liquid Chromatography in Human Plasma | Scilit [scilit.com]
- 8. Determination of atazanavir in human plasma using solid-phase extraction and high-performance liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Quantitative determination of the HIV protease inhibitor atazanavir (BMS-232632) in human plasma by liquid chromatography-tandem mass spectrometry following automated solid-phase extraction - PubMed [pubmed.ncbi.nlm.nih.gov]
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